

# Challenges in correlating AS1928370 network data with user activity

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Compound of Interest		
Compound Name:	AS1928370	
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# Technical Support Center: AS1928370 Network Data Correlation

This technical support center provides troubleshooting guidance and frequently asked questions for researchers, scientists, and drug development professionals working with network data from **AS1928370** to correlate with user activity in experimental settings.

### **Troubleshooting Guides**

## Issue: Discrepancies in Timestamps Between Network Logs and User Activity Records

Q1: My network traffic data from **AS1928370** shows a consistent time-shift when compared to my application's user activity logs. How can I correct this?

A1: Time synchronization issues are a common challenge when correlating data from different sources. Network logs from **AS1928370** are timestamped using Coordinated Universal Time (UTC), while your application or user-side logging might be using a local timezone.

Experimental Protocol for Timestamp Synchronization:

• Identify Timezones: Confirm the timezone standard for both your **AS1928370** network data logs and your user activity recording software. Network infrastructure typically uses UTC to maintain a consistent standard across geographically distributed systems.



- Calculate the Offset: Determine the hour and minute offset of your local timezone from UTC.
   Be mindful of Daylight Saving Time if it was in effect during the data collection period.
- Data Normalization Script: Apply a programmatic correction to one of the datasets. It is best
  practice to convert the local timestamps in your user activity logs to UTC. Below is a
  conceptual Python snippet using the pandas and pytz libraries:
- Verification: After conversion, compare a few known user events with the corresponding network traffic spikes to ensure the alignment is accurate.

Data Presentation: Timestamp Mismatch Example

Data Source	Original Timestamp	Timezone	UTC Converted Timestamp
User Activity Log	2025-11-20 14:30:15	EST (UTC-5)	2025-11-20 19:30:15
AS1928370 NetFlow	2025-11-20 19:30:16	UTC	2025-11-20 19:30:16
User Activity Log	2025-11-20 14:32:45	EST (UTC-5)	2025-11-20 19:32:45
AS1928370 NetFlow	2025-11-20 19:32:44	UTC	2025-11-20 19:32:44

#### **Issue: Encrypted Traffic Obscuring User Actions**

Q2: A significant portion of the network traffic from **AS1928370** is encrypted (e.g., HTTPS/TLS). How can I correlate this with specific user activities within our research platform?

A2: While the payload of encrypted traffic is unreadable, you can still leverage metadata and traffic characteristics to infer user activity. This involves moving beyond deep packet inspection and focusing on flow analysis.

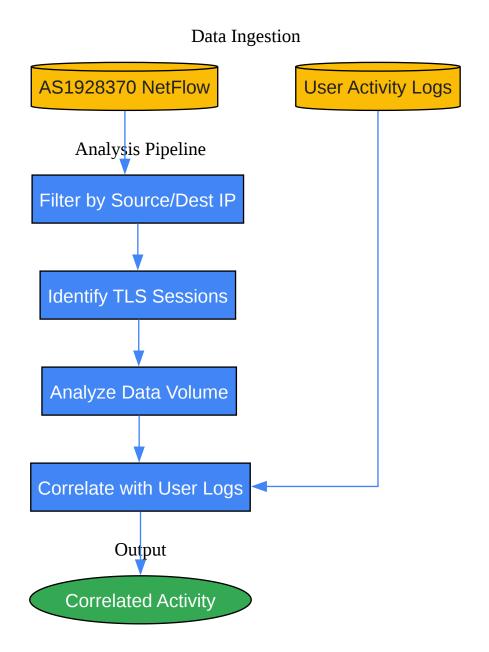
Methodology for Correlating Encrypted Traffic:

 Session-Based Correlation: Focus on the start and end times of TLS sessions. A new session often corresponds to the user initiating a new task or logging into a module of your research application.



- Traffic Volume Analysis: Correlate spikes in the volume of data transferred with known user actions that involve large data payloads, such as uploading a dataset, running a computational model, or downloading high-resolution imaging data.
- IP and Port Filtering: Isolate traffic between the user's IP address and the specific servers
  hosting your research platform. Even if the content is encrypted, knowing the source and
  destination provides strong contextual clues.

Logical Workflow for Encrypted Traffic Analysis





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Caption: Workflow for correlating user activity with encrypted network traffic.

### Frequently Asked Questions (FAQs)

Q3: How can I distinguish traffic generated by our specific research application from background "noise" on the **AS1928370** network?

A3: The most effective method is to identify the dedicated IP addresses and server ports used by your research application. Work with your IT department or cloud provider to get a definitive list of these endpoints. You can then filter the **AS1928370** network data to only include traffic to or from these specific IPs and ports, effectively isolating your application's traffic.

Q4: The volume of network data is overwhelming. What's the best way to down-sample without losing significant events?

A4: Instead of random sampling, use a technique called "sessionization." Group related network flows into sessions based on user IP, destination server, and a time-based inactivity threshold (e.g., 15 minutes). You can then analyze the characteristics of each session (total volume, duration, packet count) rather than individual packets. This reduces data volume while preserving the context of user interactions.

Data Presentation: Sessionization Summary

User IP	Destination Server	Session Start	Session End	Duration (s)	Total Volume (MB)
198.51.100.1 2	203.0.113.5	10:05:12 UTC	10:15:30 UTC	618	150.2
198.51.100.1 2	203.0.113.5	10:25:05 UTC	10:28:15 UTC	190	25.8
198.51.100.1 5	203.0.113.8	11:10:00 UTC	11:45:22 UTC	2122	2105.6



Q5: What is the recommended approach for handling dynamic IP addresses assigned to users?

A5: This is a significant challenge. If possible, correlate network logs with authentication logs from your application. When a user logs in, they create an event that links their user ID to a specific IP address at a specific time. By joining your network data with these authentication logs, you can associate network activity with a consistent user ID, even if their IP address changes over time.

Signaling Pathway for User Authentication and IP Association



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